

# key isotopes of germanium and their natural abundance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GERMANIUM

Cat. No.: B3419036

[Get Quote](#)

## A Technical Guide to the Key Isotopes of Germanium

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key isotopes of **germanium**, their natural abundance, and the methodologies used for their determination. This information is critical for applications in geochemistry, semiconductor manufacturing, and the development of radiopharmaceuticals.

### Introduction to Germanium Isotopes

**Germanium** (Ge), a metalloid in Group 14 of the periodic table, has five naturally occurring isotopes.[1][2] Four of these are stable, while one is extremely long-lived. The isotopic composition of **germanium** can provide valuable information in various scientific fields. In addition to its natural isotopes, a number of synthetic radioisotopes of **germanium** have been produced, some of which have important medical applications.[3]

### Natural Abundance of Germanium Isotopes

**Germanium** has five naturally occurring isotopes:  $^{70}\text{Ge}$ ,  $^{72}\text{Ge}$ ,  $^{73}\text{Ge}$ ,  $^{74}\text{Ge}$ , and  $^{76}\text{Ge}$ . [3] The most common of these is  $^{74}\text{Ge}$ , while the least common is  $^{76}\text{Ge}$ . [3] It is noteworthy that  $^{76}\text{Ge}$  is technically not stable, as it undergoes double beta decay with an exceptionally long half-life of

approximately  $1.926 \times 10^{21}$  years.[1][3] For most practical purposes, it is considered stable. The accepted natural abundances of these isotopes are summarized in the table below.

Isotope	Mass Number (A)	Atomic Mass (Da)	Natural Abundance (%)
<sup>70</sup> Ge	70	69.924249	20.52[4]
<sup>72</sup> Ge	72	71.9220758	27.45[4]
<sup>73</sup> Ge	73	72.9234590	7.76[4]
<sup>74</sup> Ge	74	73.92117776	36.52[4]
<sup>76</sup> Ge	76	75.9214027	7.75[4]

## Key Radioisotopes and Their Applications

Beyond the naturally occurring isotopes, several synthetic radioisotopes of **germanium** are of significant scientific interest. The most stable of these is <sup>68</sup>Ge, which decays by electron capture with a half-life of 271.05 days.[3] Its daughter isotope, <sup>68</sup>Ga (Gallium-68), is a positron-emitting isotope with significant applications in Positron Emission Tomography (PET) imaging for medical diagnostics.[3] Other isotopes like <sup>70</sup>Ge, <sup>72</sup>Ge, <sup>74</sup>Ge, and <sup>76</sup>Ge are used in the production of various arsenic (As) and selenium (Se) radioisotopes for medical and research purposes.[5][6]

## Experimental Protocol: Determination of Isotopic Abundance by MC-ICP-MS

The precise and accurate determination of **germanium**'s isotopic composition is typically performed using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). The following protocol outlines a general methodology for the analysis of geological samples.

### Sample Preparation and Dissolution

- Initial Preparation: Solid samples, such as rocks or minerals, should be crushed into a fine powder to ensure homogeneity.[7]

- **Digestion:** Approximately 0.5 g of the powdered sample is weighed into a Teflon vessel. A 10 mL mixture of nitric acid ( $\text{HNO}_3$ ) and hydrofluoric acid (HF) in a 1:3 ratio is added. The vessel is then sealed and heated on a hot plate at  $60^\circ\text{C}$  for 48 hours to ensure complete digestion.  
[3][5]
- **Extraction:** After cooling, the contents are transferred to a centrifuge tube. Following centrifugation, the supernatant is collected. This process is repeated multiple times to maximize the recovery of **germanium**. [3]
- **Final Preparation:** The combined supernatant is evaporated to a gel-like consistency, redissolved in concentrated nitric acid, and then dried again. The final residue is dissolved in a dilute nitric acid solution (e.g., 1%  $\text{HNO}_3$ ) for storage and subsequent analysis. [3]

## Chemical Separation

To avoid isobaric interferences (e.g., from zinc and selenium) and matrix effects during mass spectrometry, **germanium** is chemically separated from the sample matrix. [5] This can be achieved through:

- **Liquid-Liquid Extraction:** **Germanium** can be extracted from a highly acidic medium (e.g., 9 M HCl) into an organic solvent, and then back-extracted into water. [3][5]
- **Ion-Exchange Chromatography:** This is a versatile technique where a sample solution in a dilute acid (e.g., 0.5 M  $\text{HNO}_3$ ) is passed through a cation-exchange resin. **Germanium**, which typically exists as an oxyanion, passes through the column while cationic matrix elements are retained. [5]

## Isotopic Analysis by MC-ICP-MS

- **Instrumentation:** A high-resolution Multi-Collector Inductively Coupled Plasma Mass Spectrometer is used for the isotopic measurements. [3]
- **Sample Introduction:** The purified **germanium** sample can be introduced into the plasma source using one of two primary methods:
  - **Hydride Generation (HG):** The **germanium** in the sample solution is reacted with a reducing agent, such as sodium borohydride ( $\text{NaBH}_4$ ), to form volatile **germanium**

hydrides ( $\text{GeH}_4$ ). These gaseous hydrides are then introduced into the mass spectrometer. This method enhances sensitivity and reduces some types of interferences. [2][3]

- Desolvating Nebulizer: The sample solution is nebulized into a fine aerosol, which then passes through a heated chamber to remove the solvent before entering the plasma. This technique is often easier to use than hydride generation.[4]
- Data Acquisition and Correction:
  - The intensities of the ion beams for the different **germanium** isotopes are measured simultaneously by the multiple collectors.
  - Instrumental mass bias, which can affect the accuracy of the measured isotope ratios, is corrected using a standard-sample bracketing method with a certified reference material (e.g., NIST SRM 3120a) or a double-spike technique.[3][4]

## Visualization of Experimental Workflow

The following diagram illustrates the key stages in the determination of **germanium** isotopic abundance.



[Click to download full resolution via product page](#)

Caption: Workflow for **Germanium** Isotope Abundance Determination.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. An Improved Hydride Generation System for Isotope Measurement using Multi-collector ICP-MS: A Case Study of Germanium Isotopes [at-spectrosc.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Germanium stable isotope measurements by double-spike MC-ICPMS - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 5. A Novel Approach for the Determination of the Ge Isotope Ratio Using Liquid–Liquid Extraction and Hydride Generation by Multicollector Inductively Coupled Plasma Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Germanium stable isotope measurements by double-spike MC-ICPMS - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Sample Preparation | Stable Isotope Facility [isotopes.forestry.ubc.ca]
- To cite this document: BenchChem. [key isotopes of germanium and their natural abundance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3419036#key-isotopes-of-germanium-and-their-natural-abundance]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)